

Available Data on Related N-Alkylhydroxylamines

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Compound Focus: N-hexylhydroxylamine

CAS No.: 90422-09-6

Cat. No.: S9067077

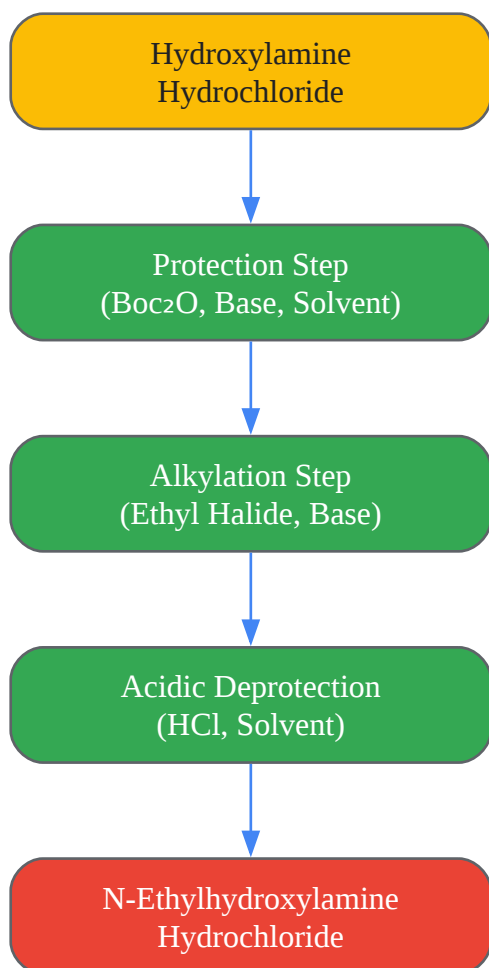
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While direct data on the hexyl derivative is limited, information on compounds like **N-ethylhydroxylamine** and its protected forms can serve as a useful reference point. The quantitative data for these related compounds is summarized in the table below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Related Salts/ Derivatives
N-Ethylhydroxylamine [1] [2]	624-81-7	C ₂ H ₇ NO	61.08	Hydrochloride Salt [3]
Fmoc-N-ethyl- hydroxylamine [4]	1820604- 77-0	C ₁₇ H ₁₇ NO ₃	283.3	-

Synthesis and Methodological Insights

Although a specific synthesis for **N-hexylhydroxylamine** is not detailed, patents for **N-ethylhydroxylamine hydrochloride** outline a general alkylation strategy that could be adapted [5] [6]. The following workflow generalizes the key steps from these methods, which involve protecting a hydroxylamine precursor, performing an alkylation, and then deprotecting to obtain the final N-alkylhydroxylamine product.



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Generalized synthesis workflow for N-alkylhydroxylamines.

The methodology from recent literature uses **N-functionalized hydroxylamine reagents as bench-stable precursors** for nucleophilic addition reactions, which is a significant development in handling these compounds [7]. This approach is valuable for constructing C–C, C–N, C–O, and C–S bonds under transition-metal-free conditions, which is highly relevant for drug development [7].

A Path Forward for Your Research

Given the scarcity of direct information, here are concrete steps you can take to acquire the necessary technical details:

- **Explore Broader Databases:** Search specialized chemical databases like **Reaxys** or **SciFinder** using the general structure "N-alkylhydroxylamine". These platforms are more likely to contain detailed property and synthesis data for less common compounds.
- **Adapt Known Protocols:** The synthetic procedures for N-ethylhydroxylamine [5] [6] provide a viable starting point. You can attempt to adapt these methods by using a **hexyl halide** as the alkylating agent instead of an ethyl halide.
- **Consider Custom Synthesis:** For immediate research needs, partnering with a commercial laboratory that offers custom synthesis services may be the most efficient way to obtain the compound.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. N-ethylhydroxylamine | 624-81-7 [chemicalbook.com]
2. N-ethyl-hydroxylamine [materials.springer.com]
3. N-Ethylhydroxylamine hydrochloride | C₂H₈ClNO - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Fmoc-N-ethyl-hydroxylamine [chemimpex.com]
5. Method for the preparation of N-ethylhydroxylamine ... [patents.google.com]
6. Process for the preparation of n-ethyl-hydroxylamine ... [patents.google.com]
7. Nucleophilic addition of bulk chemicals with imines using N ... [pmc.ncbi.nlm.nih.gov]

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